

Off-target effects of SR 11023 in experiments

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Compound of Interest

Compound Name: SR 11023
Cat. No.: B15137874

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Technical Support Center: SR-11023

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with SR-11023.

Troubleshooting Guides

This section addresses specific issues that may arise during experiments with SR-11023, with a focus on its unique mechanism of action as a Peroxisome Proliferator-Activated Receptor Gamma (PPAR γ) antagonist.

Issue 1: Unexpected Lack of Adipogenic Activity

- Question: I am using SR-11023 in my 3T3-L1 differentiation assay, but I am not observing the expected increase in lipid formation or upregulation of adipogenic marker genes like aP2 and CD36. Is my compound inactive?
- Answer: Not necessarily. Unlike classic PPAR γ agonists such as thiazolidinediones (TZDs), SR-11023 is a PPAR γ antagonist.^[1] It has been specifically shown to have minimal adipogenic activity in 3T3-L1 cells.^[1] Therefore, the absence of lipid accumulation and

marker gene upregulation is the expected outcome with SR-11023 and indicates the compound is acting as expected.

Issue 2: Contradictory Results in Coactivator vs. Corepressor Interaction Assays

- Question: My TR-FRET assay shows that SR-11023 does not promote the interaction of PPAR γ with coactivator peptides (e.g., from SRC1 or p300), but it does seem to enhance interaction with corepressor peptides. Is this an artifact?
- Answer: This is not an artifact but rather a key feature of SR-11023's antagonistic mechanism. Crystal structure and biophysical data indicate that SR-11023 binding to the PPAR γ ligand-binding domain induces a conformational change in the activation helix (H12). [2][3] This change prevents the recruitment of coactivator peptides and facilitates the binding of corepressor peptides, leading to the transcriptional repression of PPAR γ target genes.[1][3]

Issue 3: Observing Anti-diabetic Effects Without Classical PPAR γ Agonism

- Question: I am observing insulin-sensitizing effects of SR-11023 in my animal model, which is typically associated with PPAR γ activation. However, my in vitro data shows it's an antagonist. How can I explain this?
- Answer: The anti-diabetic effects of SR-11023 are linked to its ability to block the phosphorylation of PPAR γ at serine 273 (pS273).[1] This phosphorylation is associated with insulin resistance. By inhibiting this specific post-translational modification, SR-11023 can improve insulin sensitivity without inducing the pro-adipogenic gene expression associated with full PPAR γ agonists.[1]

Frequently Asked Questions (FAQs)

What is the primary molecular target of SR-11023?

The primary molecular target of SR-11023 is the Peroxisome Proliferator-Activated Receptor Gamma (PPAR γ), a nuclear receptor that acts as a transcription factor.[1][3]

How does the mechanism of action of SR-11023 differ from that of thiazolidinediones (TZDs)?

While both SR-11023 and TZDs like rosiglitazone bind to PPAR γ , their effects are opposing. TZDs are full agonists that activate PPAR γ , leading to the transcription of target genes involved in adipogenesis and insulin sensitization. In contrast, SR-11023 is an antagonist that binds to PPAR γ and promotes a conformational change that prevents coactivator recruitment and enhances corepressor binding, thereby repressing gene transcription.[\[1\]](#)[\[3\]](#)

What are the expected outcomes in a cell-based PPAR γ transactivation assay with SR-11023?

In a reporter gene assay where a PPAR response element (PPRE) drives the expression of a reporter gene (e.g., luciferase), SR-11023 is expected to show minimal to no transactivation on its own.[\[1\]](#) When co-administered with a PPAR γ agonist, SR-11023 should antagonize the agonist-induced reporter activity in a dose-dependent manner.

What are the key structural features of the SR-11023-PPAR γ interaction?

The crystal structure of SR-11023 bound to the PPAR γ ligand-binding domain reveals that it adopts a distinct orientation within the ligand-binding pocket.[\[1\]](#)[\[2\]](#) It forms hydrophobic interactions and a π - π stacking interaction with Phe287.[\[2\]](#) This binding mode stabilizes the activation helix (H12) in an inactive conformation, away from the coactivator binding groove.[\[2\]](#)[\[3\]](#)

Quantitative Data Summary

Parameter	Value	Assay	Reference
PPAR γ Binding Affinity (IC ₅₀)	< 250 nM	Competitive Displacement Assay	[1]
PPAR γ Transactivation Activity	< 10% at 1 μ M	Gal4-LBD Assay	[1]
Inhibition of pS273	25% at 2 μ M, 75% at 20 μ M	In vitro Kinase Assay	[1]
Plasma Concentration (in vivo)	~70 μ M (2h post 40mg/kg oral dose)	Pharmacokinetic Analysis	[1]

Experimental Protocols

1. Cell-Based PPAR γ Transactivation Assay

- Objective: To determine the effect of SR-11023 on PPAR γ transcriptional activity.
- Methodology:
 - Seed cells (e.g., HEK293T) in a multi-well plate.
 - Transfect cells with a PPAR γ expression vector, a reporter plasmid containing a PPAR response element (PPRE) upstream of a luciferase gene, and a control plasmid for normalization (e.g., expressing Renilla luciferase).
 - After transfection, treat the cells with SR-11023 at various concentrations, a known PPAR γ agonist (e.g., rosiglitazone) as a positive control, and a vehicle control (e.g., DMSO). To test for antagonism, co-treat with a fixed concentration of agonist and varying concentrations of SR-11023.
 - Incubate for 24-48 hours.
 - Lyse the cells and measure firefly and Renilla luciferase activity using a luminometer.
 - Normalize the PPRE-driven luciferase activity to the control luciferase activity.

2. In Vitro PPAR γ Kinase Assay

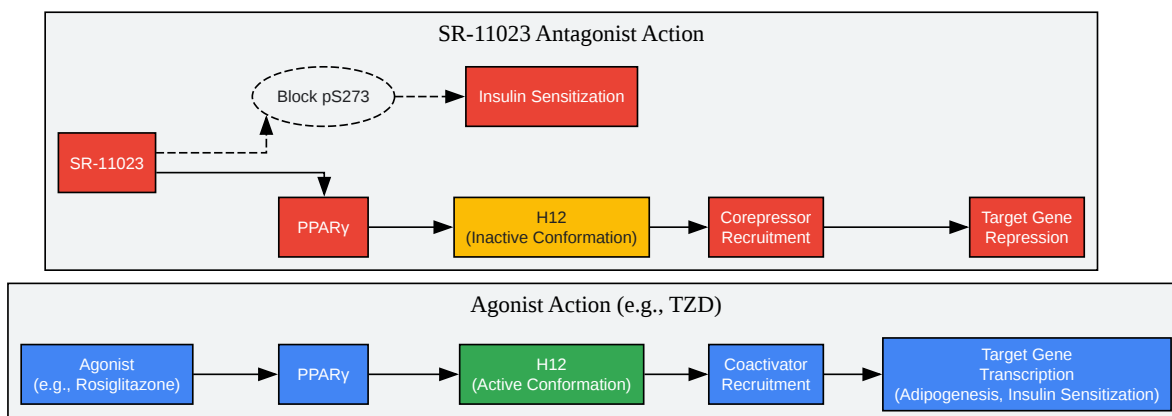
- Objective: To assess the ability of SR-11023 to inhibit the phosphorylation of PPAR γ at Serine 273.
- Methodology:
 - Incubate recombinant PPAR γ protein with a kinase known to phosphorylate S273 (e.g., CDK5/p25).
 - Include ATP and the respective kinase buffer.
 - Add SR-11023 at various concentrations or a vehicle control to the reaction mixture.

- Allow the kinase reaction to proceed for a specified time at the optimal temperature.
- Stop the reaction and analyze the phosphorylation status of PPAR γ at S273 by Western blot using a phospho-specific antibody.
- Quantify the band intensities to determine the dose-dependent inhibition by SR-11023.

3. Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) Peptide Interaction Assay

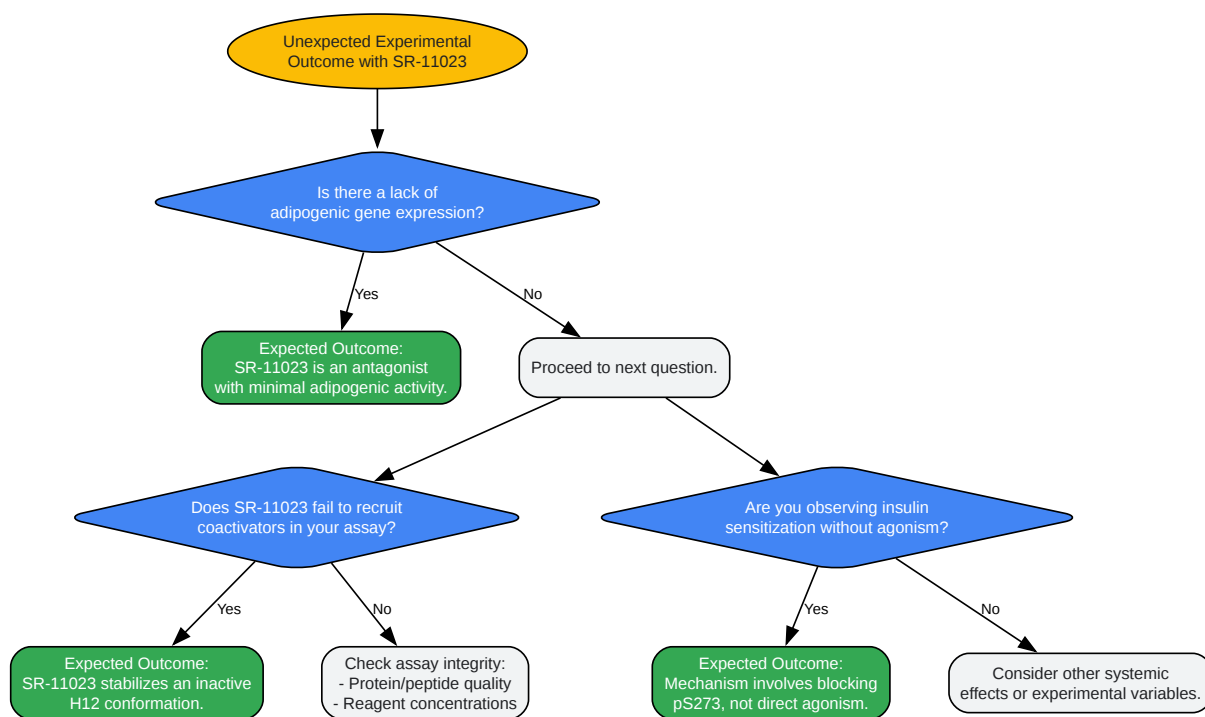
- Objective: To measure the effect of SR-11023 on the interaction between PPAR γ and coactivator or corepressor peptides.
- Methodology:
 - Use a purified, tagged PPAR γ ligand-binding domain (e.g., His-tagged or GST-tagged).
 - Use a fluorescently labeled peptide corresponding to the nuclear receptor interaction domain of a coactivator (e.g., SRC1) or a corepressor (e.g., NCoR).
 - In a microplate, combine the tagged PPAR γ , the labeled peptide, and a FRET-pair antibody or reagent that binds the PPAR γ tag (e.g., a terbium-labeled anti-His antibody).
 - Add SR-11023 at various concentrations, a known agonist or antagonist as a control, and a vehicle control.
 - Incubate to allow binding to reach equilibrium.
 - Measure the TR-FRET signal on a compatible plate reader. An increase in signal indicates proximity of the peptide and PPAR γ (interaction), while a decrease indicates displacement.

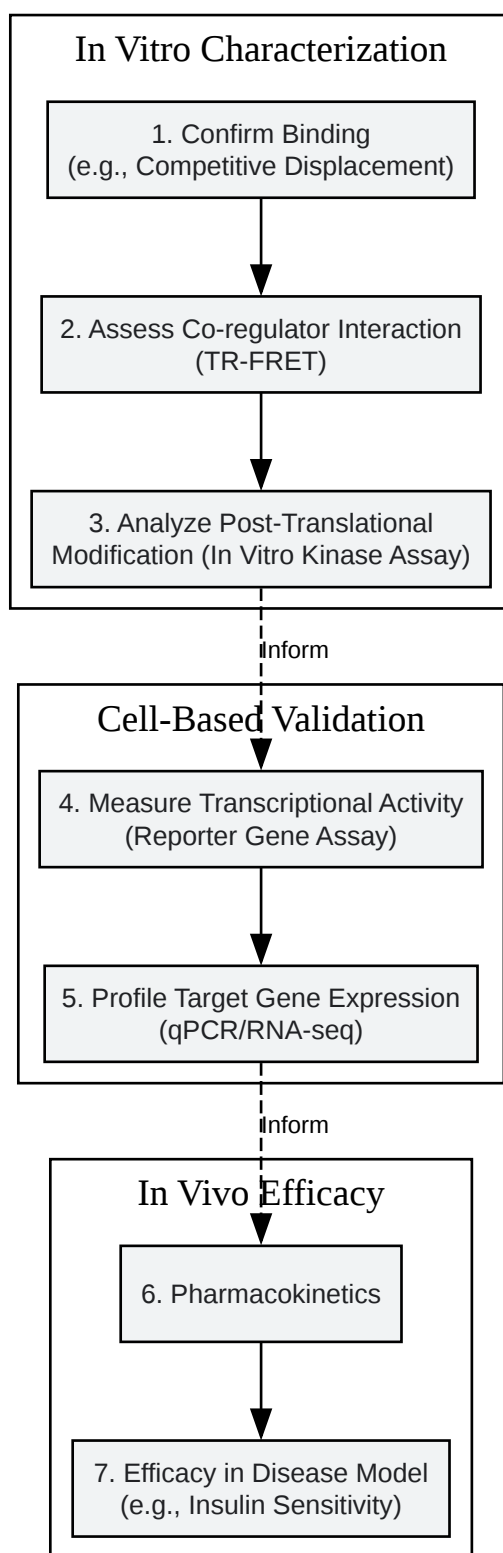
Visualizations



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Caption: Mechanism of SR-11023 vs. a PPAR γ agonist.





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References

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